

Essential Safety and Handling Precautions for GSK2292767

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Compound of Interest

Compound Name: GSK2292767

Cat. No.: B607790

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When working with the potent and selective PI3K δ inhibitor, **GSK2292767**, researchers must adhere to stringent safety protocols to minimize exposure and ensure a safe laboratory environment. This guide provides essential information on personal protective equipment (PPE), handling procedures, and disposal for both solid and solution forms of the compound.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and depends on the form of the compound being handled and the nature of the procedure.

Handling Solid Compound:

When weighing or otherwise manipulating the powdered form of **GSK2292767**, the primary risks are inhalation of airborne particles and skin contact. Engineering controls, such as a certified chemical fume hood or a powder containment hood, are the first line of defense.

PPE Component	Specification	Purpose
Gloves	Double-gloving with nitrile gloves	Provides a robust barrier against skin contact. The outer glove can be removed if contaminated without exposing the skin.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Prevents inhalation of fine powder particles.
Eye Protection	Chemical splash goggles	Protects eyes from airborne powder and potential splashes.
Lab Coat	Disposable, solid-front gown with tight-fitting cuffs	Prevents contamination of personal clothing.
Shoe Covers	Disposable shoe covers	Protects personal footwear and prevents tracking of the compound outside the work area.

Handling Solutions:

When **GSK2292767** is in solution (e.g., dissolved in DMSO), the primary risk shifts to splashes and spills.^[1]

PPE Component	Specification	Purpose
Gloves	Nitrile gloves	Protects against skin contact with the solution.
Eye Protection	Chemical splash goggles or a face shield	Provides protection against splashes to the eyes and face.
Lab Coat	Standard laboratory coat	Protects against minor spills and contamination of personal clothing.

Operational and Disposal Plans

Engineering Controls:

- Solid Form: Always handle solid **GSK2292767** in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Solutions: While a fume hood is still recommended, procedures with dilute solutions may be performed on a bench with appropriate caution and PPE.

Spill Management:

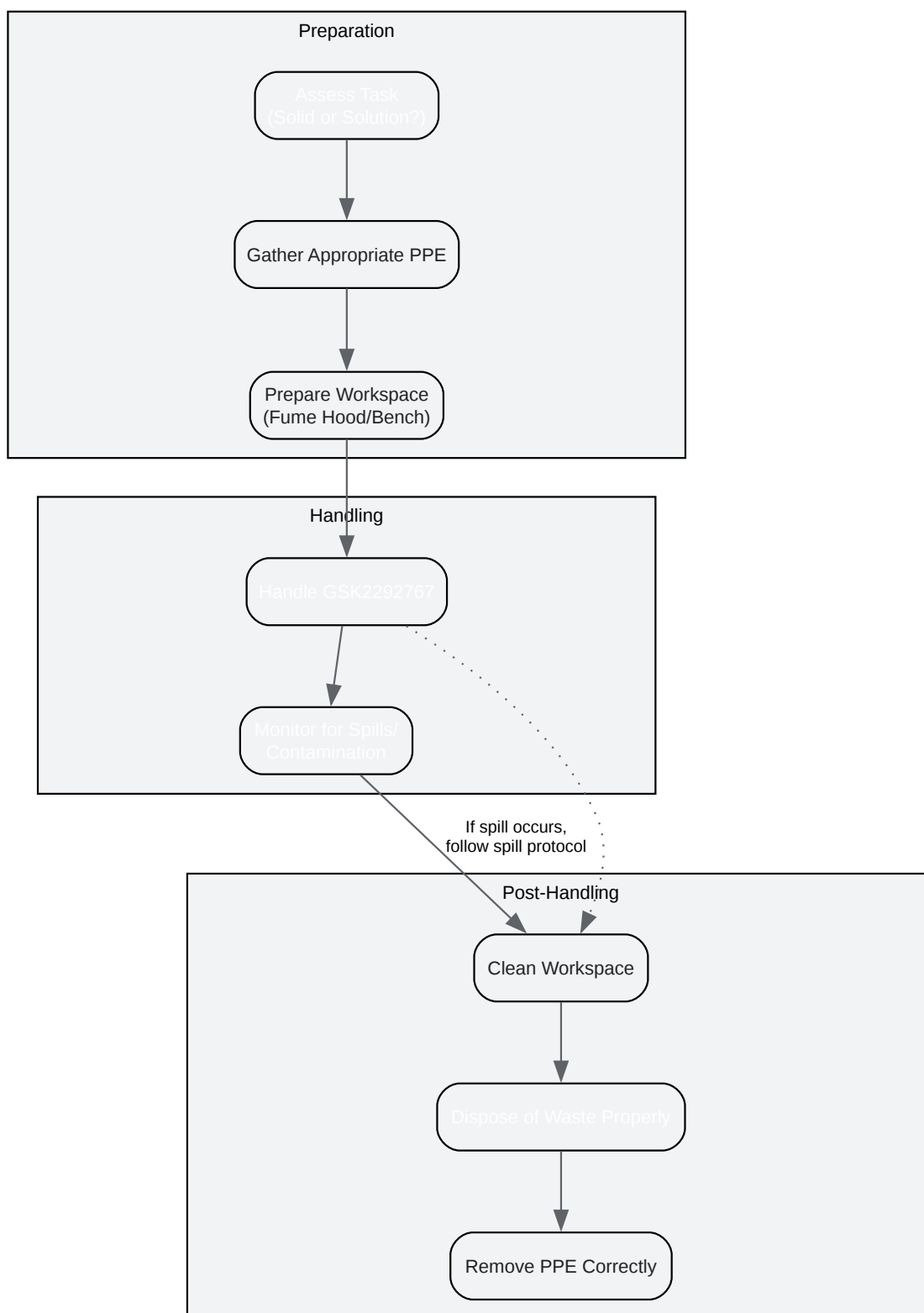
- Solid Spills: Gently cover the spill with absorbent material to avoid raising dust. Moisten the material with a suitable solvent (e.g., isopropanol) and carefully wipe it up. Place all contaminated materials in a sealed container for hazardous waste disposal.
- Liquid Spills: Absorb the spill with an inert absorbent material. Clean the area with a suitable solvent. Dispose of all contaminated materials as hazardous waste.

Disposal:

- All waste materials contaminated with **GSK2292767**, including empty vials, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the logical steps for ensuring safety when working with **GSK2292767**.



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Caption: Workflow for Safe Handling of **GSK2292767**.

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References

- 1. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Essential Safety and Handling Precautions for GSK2292767]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607790#personal-protective-equipment-for-handling-gsk2292767]

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